

Validating ALDH1A3 Target Engagement in Cells: A Comparative Guide

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Compound of Interest

Compound Name: ALDH1A3-IN-3

Cat. No.: B092280

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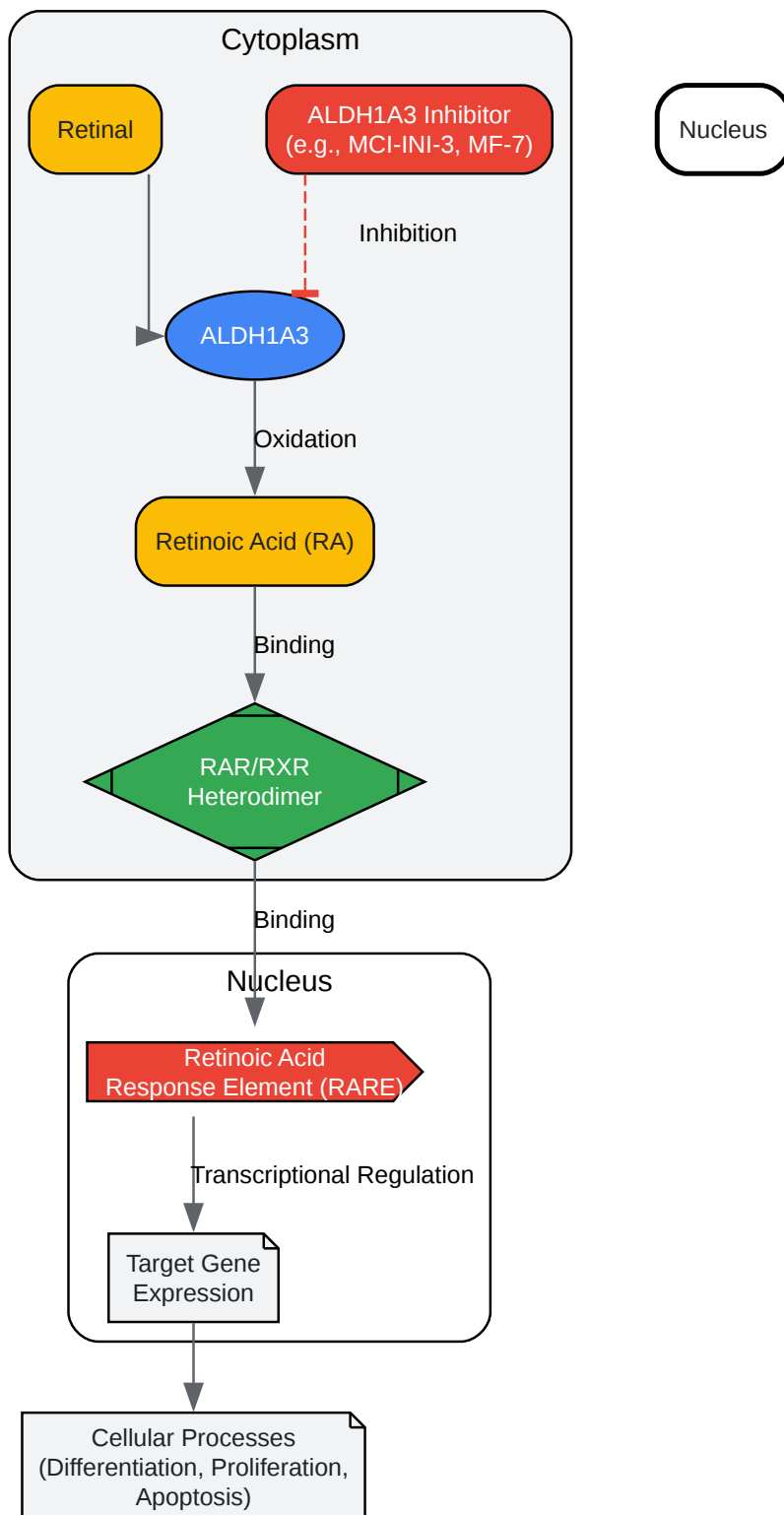
For researchers, scientists, and drug development professionals, confirming that a therapeutic compound reaches and interacts with its intended target within a cell is a critical step in the drug discovery pipeline. This guide provides a comprehensive comparison of methodologies for validating the target engagement of inhibitors for Aldehyde Dehydrogenase 1A3 (ALDH1A3), a key enzyme in retinoic acid biosynthesis and a promising target in oncology.

While the specific compound "**ALDH1A3-IN-3**" did not yield specific public data in our search, this guide will utilize data from well-characterized ALDH1A3 inhibitors, such as MCI-INI-3 and MF-7, to illustrate the validation process. These examples will serve as a practical framework for assessing any novel ALDH1A3 inhibitor.

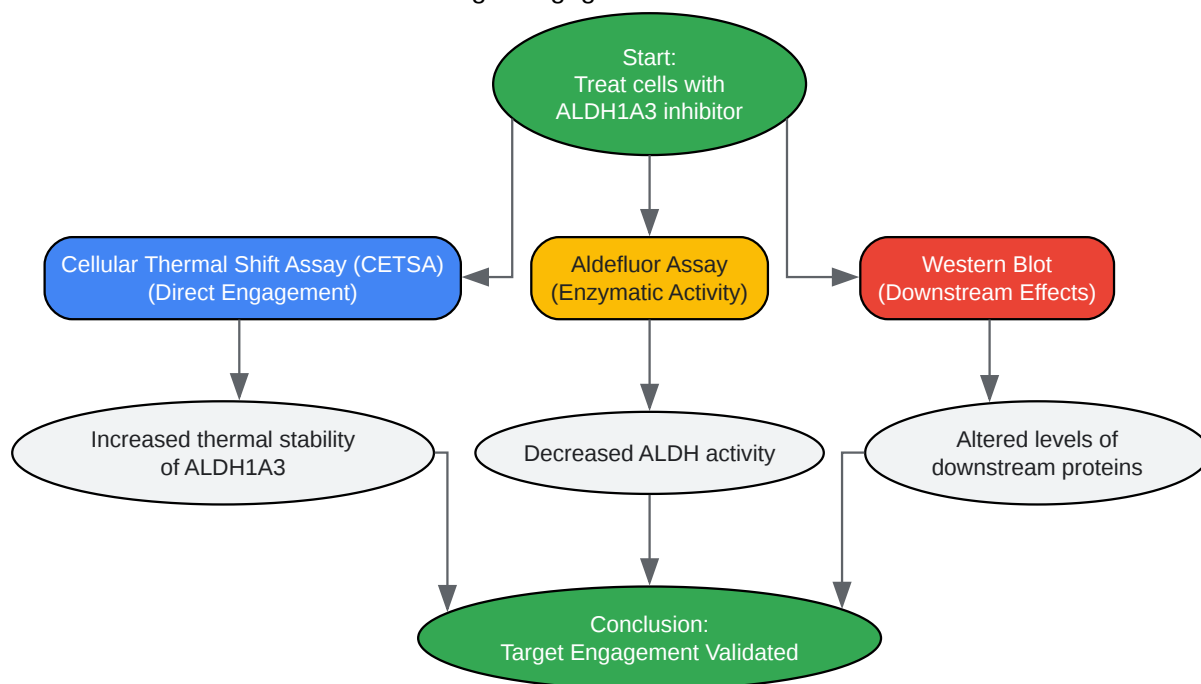
ALDH1A3 Signaling Pathway

Aldehyde dehydrogenase 1A3 (ALDH1A3) is a crucial enzyme in the synthesis of retinoic acid (RA). It catalyzes the oxidation of retinal to RA, which then binds to retinoic acid receptors (RARs) and retinoid X receptors (RXRs). This complex translocates to the nucleus and regulates the transcription of a variety of genes involved in cell differentiation, proliferation, and apoptosis.^{[1][2][3]} In several cancers, ALDH1A3 is overexpressed and contributes to the cancer stem cell phenotype, making it an attractive therapeutic target.^{[4][5]}

ALDH1A3 Signaling Pathway



ALDH1A3 Target Engagement Validation Workflow



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